

Section 1: Chemical Identity and Inferred Hazard Profile

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Compound of Interest

Compound Name: 1-Propionyl-4-piperidinamine hydrochloride

CAS No.: 1158779-86-2

Cat. No.: B3086406

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1-Propionyl-4-piperidinamine hydrochloride is a substituted piperidine derivative. The molecule consists of a piperidine ring N-acylated with a propionyl group and substituted at the 4-position with an amine group, supplied as a hydrochloride salt. Its structure suggests a toxicological profile influenced by the piperidine core, the basicity of the amine, and the characteristics of the amide linkage. Given the lack of a specific SDS, this guide synthesizes data from related structures like piperidine hydrochloride, 4-anilinopiperidine, and general principles of handling acylated amines to construct a reliable, precautionary safety framework.^{[1][2]}

Section 2: Hazard Identification and Classification (Inferred)

Based on the GHS classifications of analogous compounds, 1-Propionyl-4-piperidinamine HCl should be handled as a hazardous substance.^[3] The hydrochloride salt form typically exists as a solid powder.

Anticipated GHS Hazard Classification:

- Acute Toxicity, Oral (Category 3 or 4): Piperidine and its salts are toxic if swallowed.^[1] Ingestion can cause severe irritation, burns to the mouth and esophagus, and systemic toxicity.^[4]
- Skin Corrosion/Irritation (Category 1B or 2): Piperidine derivatives are known to be corrosive or irritating to the skin, causing burns upon contact.^{[3][4]}
- Serious Eye Damage/Irritation (Category 1): Direct contact with the eyes is likely to cause severe irritation and potentially irreversible damage.^{[3][4]}
- Respiratory Irritation (Specific Target Organ Toxicity - Single Exposure, Category 3): Inhalation of dust may cause respiratory tract irritation.^{[3][5]}

Potential Hazards Not Otherwise Classified:

- **Combustible Dust:** If handled as a fine powder, there is a potential for the formation of combustible dust concentrations in the air.[1][6]
- **Hygroscopic:** The hydrochloride salt may absorb moisture from the air.[1]

Section 3: Safe Handling, Storage, and Personal Protective Equipment (PPE)

A multi-layered approach to safety, integrating engineering controls, administrative procedures, and personal protective equipment, is essential.

Engineering Controls

- **Chemical Fume Hood:** All weighing and solution preparation activities must be conducted inside a certified chemical fume hood to prevent inhalation of dust or aerosols.[7]
- **Ventilation:** The laboratory must be well-ventilated to minimize background concentrations.[8][9]
- **Safety Stations:** Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[6][8]

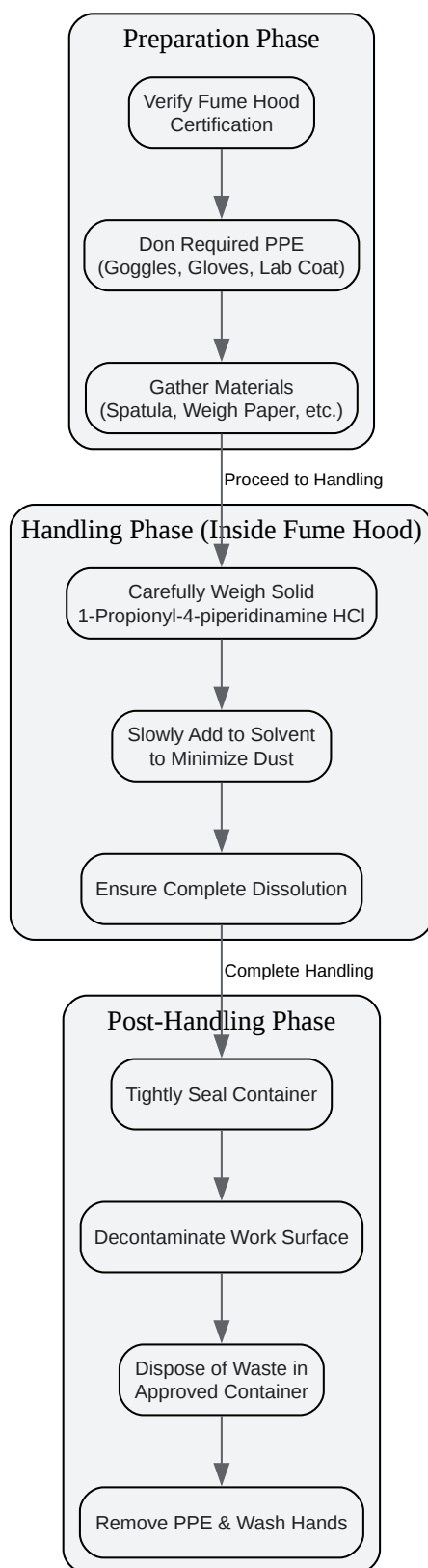
Storage

- **Container:** Store in a tightly closed container to prevent moisture absorption and contamination.[1][5][7]
- **Location:** Keep in a cool, dry, and well-ventilated area, away from incompatible materials.[9] Store locked up in a designated area for toxic substances.[1][4][8]
- **Incompatible Materials:** Avoid storage with strong oxidizing agents and strong acids.[8]

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles that comply with EN166 or OSHA 29 CFR 1910.133 standards are mandatory.[6][8] A face shield should be worn when handling larger quantities or when there is a significant splash risk.
- **Skin Protection:** Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile). Change gloves immediately if contamination occurs.[1]
- **Respiratory Protection:** For situations where dust concentrations may exceed exposure limits, a NIOSH/MSHA-approved respirator with an appropriate particulate filter is required.[1][7]

Safe Handling Workflow Diagram



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Caption: Workflow for the safe handling of 1-Propionyl-4-piperidinamine HCl.

Section 4: First-Aid and Emergency Procedures

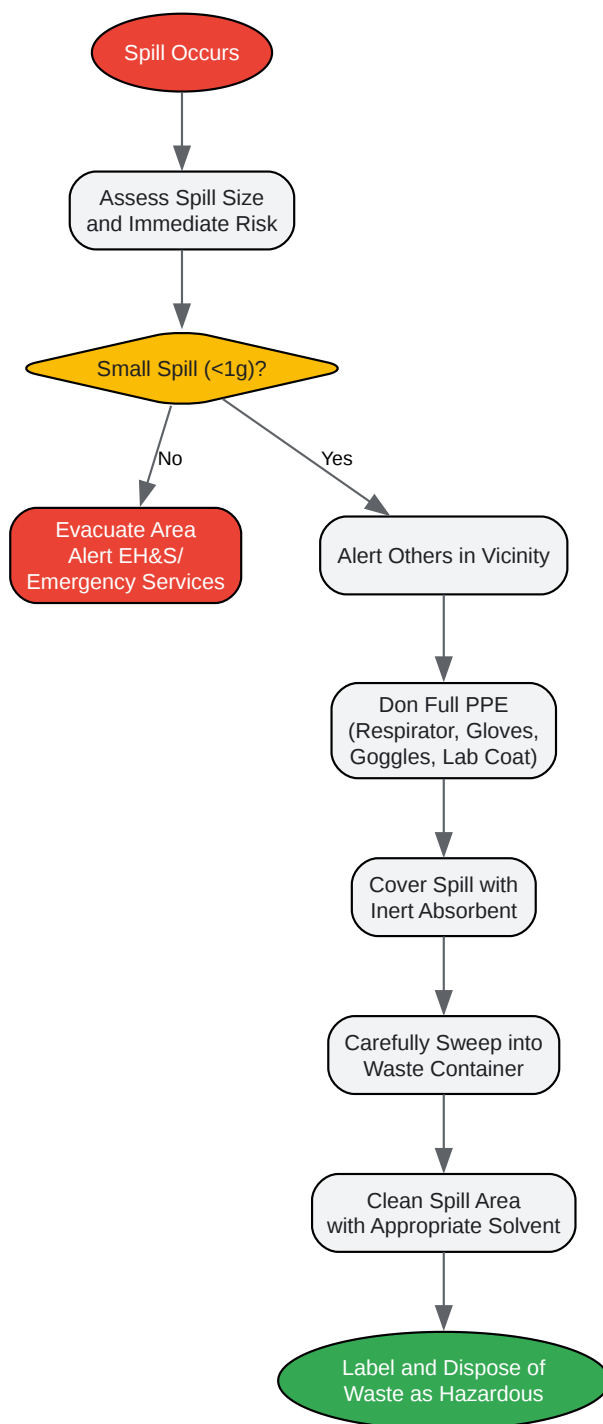
Immediate action is critical in the event of an exposure.

- Inhalation: Remove the individual to fresh air. If breathing is difficult or absent, provide artificial respiration and seek immediate medical attention.[1][4][8]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[1][7] Seek immediate medical attention.
- Eye Contact: Immediately rinse the eyes cautiously with water for at least 15 minutes, holding the eyelids open.[4][8] Remove contact lenses if present and easy to do so.[8] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[4][8] Rinse the mouth with water and seek immediate medical attention.[1][4]

Spill Response

- Small Spills (<1 g): Evacuate the immediate area. Wearing appropriate PPE, cover the spill with an absorbent, non-combustible material (e.g., sand or vermiculite).[7] Sweep up the material, place it into a suitable container for disposal, and decontaminate the area.[6][8]
- Large Spills: Evacuate the laboratory and notify emergency personnel immediately. Do not attempt to clean up large spills without specialized training and equipment.

Emergency Spill Response Flowchart



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Caption: Emergency flowchart for spills of 1-Propionyl-4-piperidinamine HCl.

Section 5: Physical and Chemical Properties (Estimated)

Property	Estimated Value/Information	Source/Justification
Appearance	White to off-white solid powder.	Typical for hydrochloride salts of organic amines.[1]
Molecular Formula	C ₈ H ₁₇ ClN ₂ O	Based on chemical name.
Molecular Weight	192.69 g/mol	Calculated from molecular formula.
Solubility	Likely soluble in water and polar organic solvents like methanol and ethanol.	The hydrochloride salt form increases water solubility.[1][2]
Odor	Odorless to slight amine-like odor.	Based on related piperidine compounds. [1]
Stability	Stable under recommended storage conditions.	Based on general stability of similar chemical structures.[8]

Section 6: Analytical Quality Control

Ensuring the purity and identity of research materials is a cornerstone of scientific integrity. For a compound like 1-Propionyl-4-piperidinamine HCl, High-Performance Liquid Chromatography (HPLC) is the preferred method for quantitative analysis.

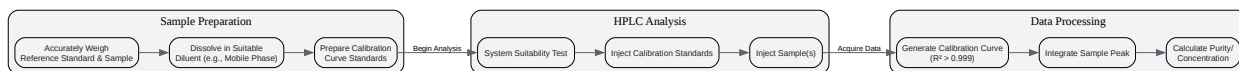
Representative HPLC Method

While a specific method for this compound must be developed and validated, a typical starting point based on methods for similar piperidine derivatives would be a reversed-phase HPLC with UV detection.[10][11]

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size).[11]
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer or water with 0.1% formic acid) and an organic solvent like acetonitrile.[11][12]
- Flow Rate: Approximately 1.0 mL/min.[10][11]
- Detection: UV detection at a wavelength determined by a UV scan of the analyte (likely in the 200-240 nm range, as the propionyl amide provides a chromophore).
- Quantification: Purity is determined by area percent, and concentration can be measured against a reference standard curve.

Note: Since this molecule lacks a strong UV chromophore, alternative detection methods like Charged Aerosol Detection (CAD) or Mass Spectrometry (LC-MS) could be employed for higher sensitivity and specificity.[13]

Analytical Workflow Diagram



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Caption: General workflow for HPLC-based quality control analysis.

Section 7: Waste Disposal

All waste containing 1-Propionyl-4-piperidinamine HCl must be treated as hazardous chemical waste.

- Solid Waste: Collect in a clearly labeled, sealed container.
- Liquid Waste: Collect in a designated, sealed, and properly labeled hazardous waste container.
- Disposal Route: Waste must be disposed of through a licensed chemical waste disposal company, in accordance with all local, state, and federal regulations.[8][14][15] Do not dispose of down the drain.[5][8]

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